

Unveiling the Anticancer Potential of Glaucine in Breast Cancer: A Comparative Guide

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Compound of Interest

Compound Name: *Glaucine hydrochloride*

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Glaucine, an alkaloid naturally found in certain plants, has emerged as a compound of interest in oncology research. This guide provides a comparative analysis of the anticancer effects of Glaucine in different breast cancer cell lines, supported by available experimental data. While research is ongoing, current findings primarily highlight its role in inhibiting cell migration and invasion.

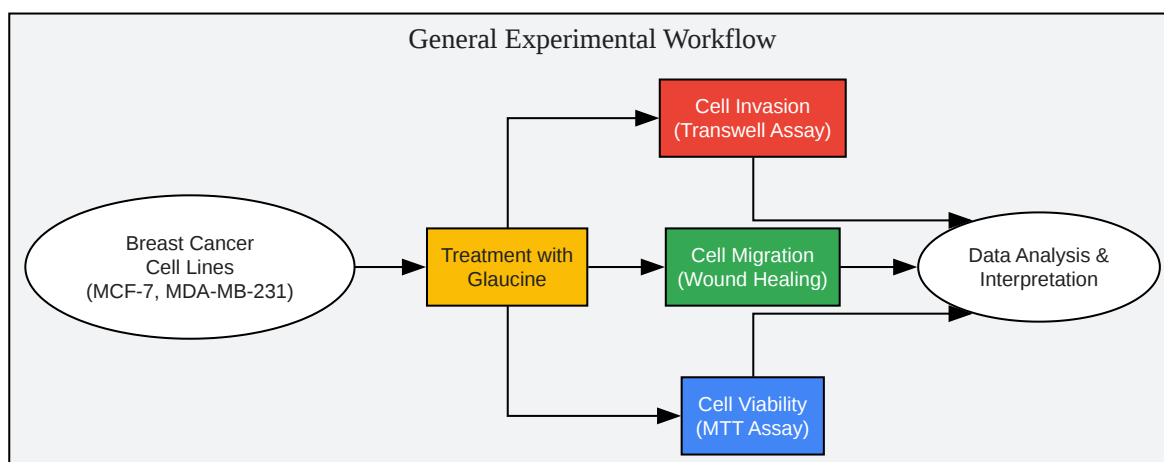
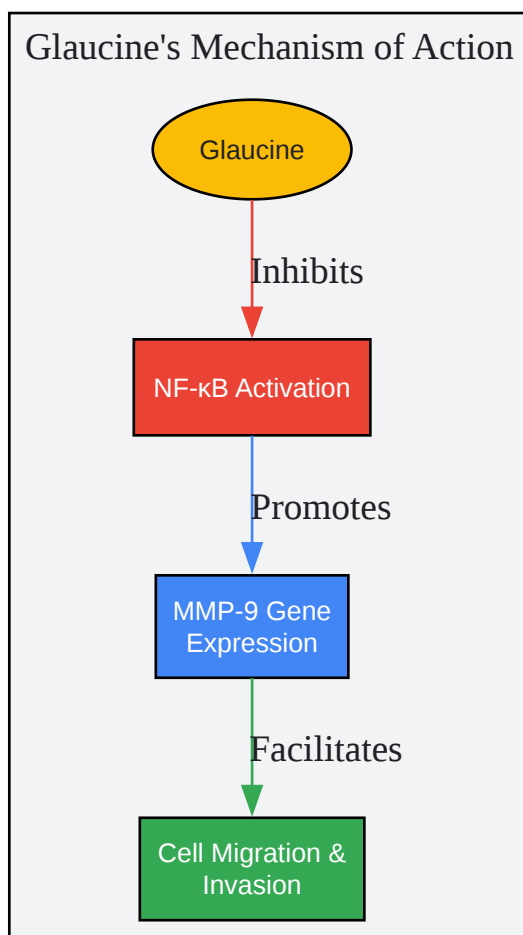
Comparative Efficacy of Glaucine in Breast Cancer Cell Lines

Quantitative data on the direct cytotoxic effects (IC50 values) of Glaucine on breast cancer cell lines, as well as its specific impact on apoptosis and cell cycle progression, are not extensively documented in the currently available literature. The primary focus of existing research has been on its anti-metastatic properties.

Cell Line	Phenotype	Glaucine Effect	Quantitative Data (IC50)	Apoptosis Induction	Cell Cycle Arrest
MCF-7	Estrogen Receptor-Positive (ER+)	Inhibition of migration and invasion.[1]	Data not available	Data not available	Data not available
MDA-MB-231	Triple-Negative Breast Cancer (TNBC)	Inhibition of invasion.[1]	Data not available	Data not available	Data not available

Mechanism of Action: Inhibition of the NF-κB Signaling Pathway

Glaucine's anticancer activity in breast cancer cells is predominantly attributed to its ability to suppress the activation of the nuclear factor-kappa B (NF-κB) signaling pathway.[1] This inhibition subsequently downregulates the expression of Matrix Metalloproteinase-9 (MMP-9), a key enzyme involved in the degradation of the extracellular matrix, which is a critical step in cancer cell invasion and metastasis.[1]



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References

- 1. Glaucine inhibits breast cancer cell migration and invasion by inhibiting MMP-9 gene expression through the suppression of NF- κ B activation - PMC [pmc.ncbi.nlm.nih.gov]
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